

A Comparative Efficacy Analysis of Fluoroacetamide and Zinc Phosphide as Rodenticides

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Compound of Interest		
Compound Name:	Fluoroacetamide	
Cat. No.:	B1672904	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the rodenticides **fluoroacetamide** and zinc phosphide, focusing on their efficacy, mechanisms of action, and key experimental data. The information is intended to assist researchers and professionals in understanding the relative performance of these two compounds in rodent control.

Mechanism of Action

Fluoroacetamide:

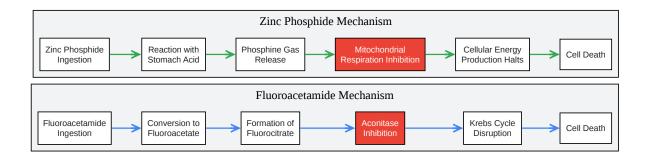
Fluoroacetamide acts as a metabolic poison. Once ingested, it is converted into fluoroacetate. This molecule is then incorporated into fluoroacetyl-CoA, which subsequently condenses with oxaloacetate to form fluorocitrate. Fluorocitrate competitively inhibits aconitase, a key enzyme in the citric acid cycle (Krebs cycle).[1] This inhibition leads to a buildup of citrate in the tissues and a disruption of cellular energy production, ultimately causing cell death.[1]

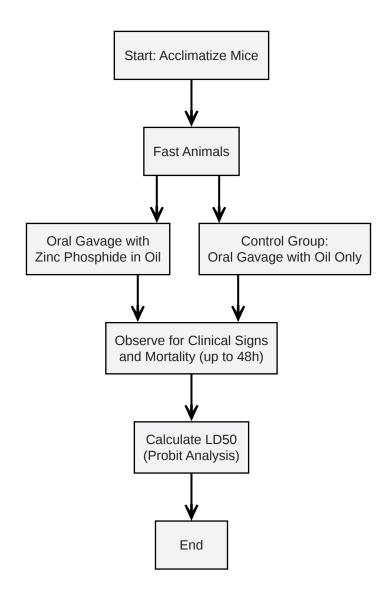
Zinc Phosphide:

The toxicity of zinc phosphide is attributed to the liberation of phosphine gas (PH₃) upon contact with the acidic environment of the stomach.[2][3][4] The released phosphine gas is then absorbed into the bloodstream and distributed throughout the body, with the heart, lungs, and

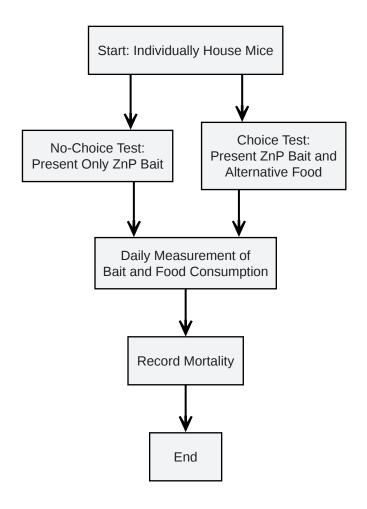


liver being primary targets.[3][4] Phosphine disrupts mitochondrial oxidative phosphorylation, leading to a cessation of cellular energy production and subsequent cell death.[2][4]









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References

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